

how to dissolve and store LG100268 for research

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Compound of Interest

Compound Name: LG100268

Cat. No.: B1675207

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Application Notes and Protocols for LG100268

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **LG100268**, a potent and selective retinoid X receptor (RXR) agonist, intended for research purposes.

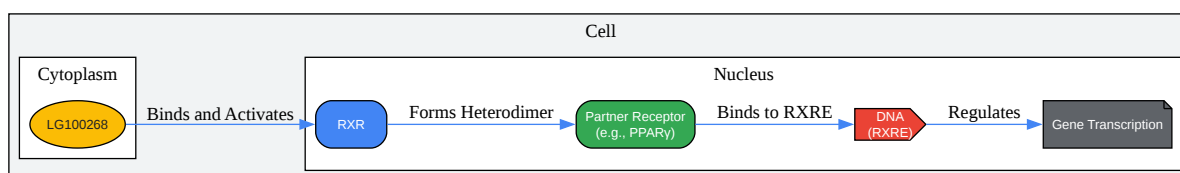
Compound Information

Property	Value	Reference
Synonyms	LG268, AGN 192620, CD3127	[1][2]
Molecular Formula	C ₂₄ H ₂₉ NO ₂	[2]
Molecular Weight	363.49 g/mol	
CAS Number	153559-76-3	[2]

Mechanism of Action

LG100268 is a selective agonist for Retinoid X Receptors (RXR- α , RXR- β , and RXR- γ) with high potency (EC₅₀ values of 4 nM, 3 nM, and 4 nM, respectively).[1] It displays over 1000-fold selectivity for RXR over Retinoic Acid Receptors (RARs). **LG100268** activates RXR homodimers and can also form heterodimers with other nuclear receptors, such as Peroxisome

Proliferator-Activated Receptor-gamma (PPAR γ), to regulate gene transcription.[3] This activation modulates various cellular processes, including cell proliferation, differentiation, and apoptosis.[2][4]



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Caption: **LG100268** signaling pathway.

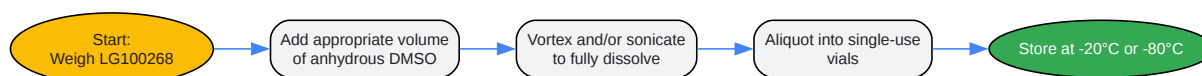
Solubility Data

It is crucial to use a freshly opened, anhydrous solvent, especially DMSO, as it is hygroscopic and absorbed water can affect the solubility of the compound.[1] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]

Solvent	Maximum Concentration	Reference
DMSO	50 mM (~18.17 mg/mL)	
DMSO	20 mg/mL	[2]
DMF	20 mg/mL	[2]
Ethanol	1 mg/mL	[2]

Experimental Protocols

Preparation of Stock Solutions for In Vitro Use



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Caption: Workflow for in vitro stock solution preparation.

Protocol:

- Weighing the Compound: Accurately weigh the desired amount of **LG100268** powder.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Dissolution: Vortex the solution until the compound is fully dissolved. If necessary, use an ultrasonic bath to aid dissolution.^[1]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.^[1]

Table for Preparing a 10 mM Stock Solution in DMSO:

Mass of LG100268	Volume of DMSO to Add
1 mg	275.11 µL
5 mg	1.376 mL
10 mg	2.751 mL

Preparation of Working Solutions for In Vivo Use

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.^[1]

Protocol 1: Formulation with PEG300 and Tween-80^[1]

This protocol yields a clear solution.

- Prepare a stock solution of **LG100268** in DMSO (e.g., 5.6 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to bring the final volume to 1 mL. The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- The final concentration of **LG100268** will be 0.56 mg/mL (1.54 mM).

Protocol 2: Formulation with Corn Oil[\[1\]](#)

This protocol also yields a clear solution.

- Prepare a stock solution of **LG100268** in DMSO (e.g., 5.6 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 900 μ L of corn oil.
- Mix thoroughly until a clear solution is obtained. The final solvent composition will be 10% DMSO and 90% Corn Oil.
- The final concentration of **LG100268** will be ≥ 0.56 mg/mL (≥ 1.54 mM).

Protocol 3: Formulation with SBE- β -CD[\[1\]](#)

This protocol results in a suspended solution suitable for oral and intraperitoneal injection.

- Prepare a stock solution of **LG100268** in DMSO (e.g., 5.6 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 900 μ L of a 20% SBE- β -CD solution in saline.

- Mix thoroughly. Use of an ultrasonic bath is recommended to ensure a uniform suspension.
- The final concentration of **LG100268** will be 0.56 mg/mL (1.54 mM).

Storage and Stability

Solution Type	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	Refer to manufacturer's specifications	
Stock Solution in DMSO	-20°C	1 year	[1]
Stock Solution in DMSO	-80°C	2 years	[1]
In Vivo Working Solution	Prepared fresh	Use on the same day	[1]

Important Considerations:

- Hygroscopic Nature of DMSO: Always use newly opened, anhydrous DMSO for preparing stock solutions.[1]
- Light Sensitivity: While not explicitly stated for **LG100268**, many retinoids are light-sensitive. It is good practice to protect solutions from light by using amber vials or by wrapping vials in foil.
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting stock solutions into single-use volumes is highly recommended to maintain compound integrity.
- Purity: Ensure the purity of the compound is $\geq 98\%$ for reliable and reproducible results.

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